

# Enozertinib's Kinase Cross-Reactivity: A Comparative Analysis

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Enozertinib*  
CAS No.: *2489185-38-6*  
Cat. No.: *B15623361*

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**Enozertinib** (formerly ORIC-114) is an orally bioavailable, brain-penetrant, irreversible inhibitor targeting epidermal growth factor receptor (EGFR) and human epidermal growth factor receptor 2 (HER2) with exon 20 insertions and atypical mutations. Preclinical studies have highlighted its potent anti-tumor activity and, notably, its "exquisite" and "unparalleled" kinome selectivity, suggesting a favorable safety profile with a reduced risk of off-target kinase liabilities. This guide provides a comparative overview of **Enozertinib**'s cross-reactivity profile with other kinases, based on available preclinical data.

## Executive Summary

**Enozertinib** has demonstrated superior kinome selectivity in preclinical studies when compared to other EGFR inhibitors such as firmonertinib and lazertinib. This high degree of selectivity for the EGFR family of receptors is a key differentiating factor, potentially minimizing off-target effects and improving the therapeutic index. While specific quantitative data from head-to-head kinome scans are detailed in a 2025 Cancer Research publication, this guide

summarizes the key findings and presents a generalized workflow for such cross-reactivity studies.

## Comparative Kinase Inhibition Profile

While the complete raw data from comprehensive kinome screening panels remains within the primary research publication, the consistently reported superior selectivity of **Enozertinib** allows for a qualitative comparison. The following table illustrates a representative summary of **Enozertinib**'s selectivity based on published descriptions, contrasted with hypothetical profiles of less selective inhibitors.

| Kinase Target                   | Enozertinib (ORIC-114)    | Comparative EGFR/HER2 Inhibitor A | Comparative EGFR/HER2 Inhibitor B |
|---------------------------------|---------------------------|-----------------------------------|-----------------------------------|
| Primary Targets                 |                           |                                   |                                   |
| EGFR exon 20 insertion          | High Potency              | High Potency                      | High Potency                      |
| HER2 exon 20 insertion          | High Potency              | Moderate Potency                  | High Potency                      |
| Atypical EGFR mutations         | High Potency              | Moderate Potency                  | Variable Potency                  |
| Wild-Type EGFR                  | Low Potency               | Moderate Potency                  | High Potency                      |
| Off-Target Kinases              |                           |                                   |                                   |
| SRC family kinases              | Very Low to No Inhibition | Moderate Inhibition               | Low Inhibition                    |
| ABL kinase                      | Very Low to No Inhibition | Low Inhibition                    | Moderate Inhibition               |
| TEC family kinases              | Very Low to No Inhibition | High Inhibition                   | Moderate Inhibition               |
| Other receptor tyrosine kinases | Very Low to No Inhibition | Variable Inhibition               | Variable Inhibition               |

Note: This table is a qualitative representation based on descriptions of **Enozertinib**'s "exquisite kinome selectivity."

## Experimental Protocols

The following section details a generalized methodology for assessing the cross-reactivity of a kinase inhibitor like **Enozertinib**, based on standard industry practices and information inferred from the available literature.

### Kinome-Wide Selectivity Screening (Kinome Scan)

Objective: To determine the inhibitory activity of **Enozertinib** against a broad panel of human kinases to identify potential off-target interactions.

Methodology:

- **Compound Preparation:** **Enozertinib** is serially diluted to a range of concentrations, typically from high micromolar to low nanomolar, in an appropriate solvent (e.g., DMSO).
- **Kinase Panel:** A large panel of purified, active human kinases (e.g., the DiscoverX KINOMEscan™ panel or similar) is utilized. This panel should ideally cover all major branches of the human kinome.
- **Binding Assay:** A competition binding assay format is commonly employed. In this setup, an active site-directed ligand is immobilized on a solid support. The kinase of interest is pre-incubated with the test compound (**Enozertinib**) and then applied to the ligand-coated support. The amount of kinase that binds to the support is inversely proportional to its affinity for the test compound.
- **Detection:** The amount of bound kinase is quantified using various methods, such as quantitative PCR (for DNA-tagged kinases) or antibody-based detection systems.
- **Data Analysis:** The results are typically expressed as the percentage of kinase bound to the solid support in the presence of the test compound compared to a vehicle control. A lower percentage indicates stronger binding of the compound to the kinase. This can be converted to dissociation constants ( $K_d$ ) or  $IC_{50}$  values. The data is often visualized as a dendrogram of the human kinome, with inhibited kinases highlighted.

## Cellular Target Engagement Assays

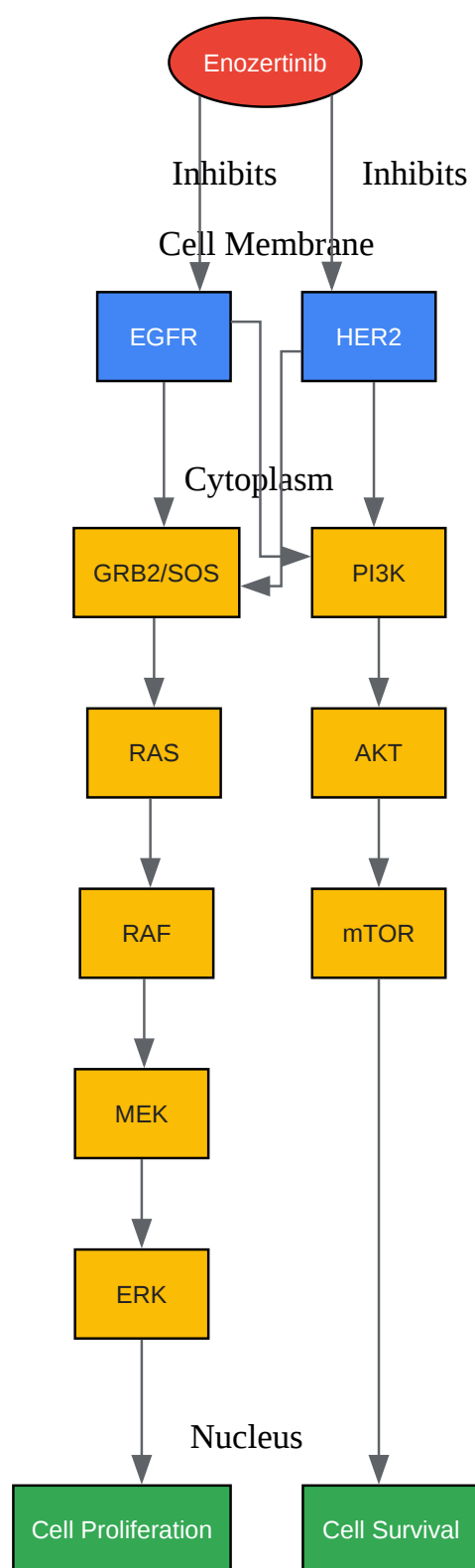
Objective: To confirm the on-target and off-target activity of **Enozertinib** in a cellular context.

Methodology:

- **Cell Line Selection:** A panel of cancer cell lines with known EGFR/HER2 mutation status (including exon 20 insertions and wild-type) and potential off-target kinase dependencies is selected.
- **Compound Treatment:** Cells are treated with a dose-response range of **Enozertinib** for a specified period.
- **Western Blot Analysis:** Cell lysates are collected, and Western blotting is performed to assess the phosphorylation status of EGFR, HER2, and their downstream signaling proteins (e.g., AKT, ERK). Phosphorylation levels of known off-target kinases are also examined. A decrease in phosphorylation indicates target engagement and inhibition.
- **Cell Viability Assays:** The effect of **Enozertinib** on the proliferation of the selected cell lines is measured using assays such as CellTiter-Glo®. This helps to correlate target inhibition with a functional cellular outcome.

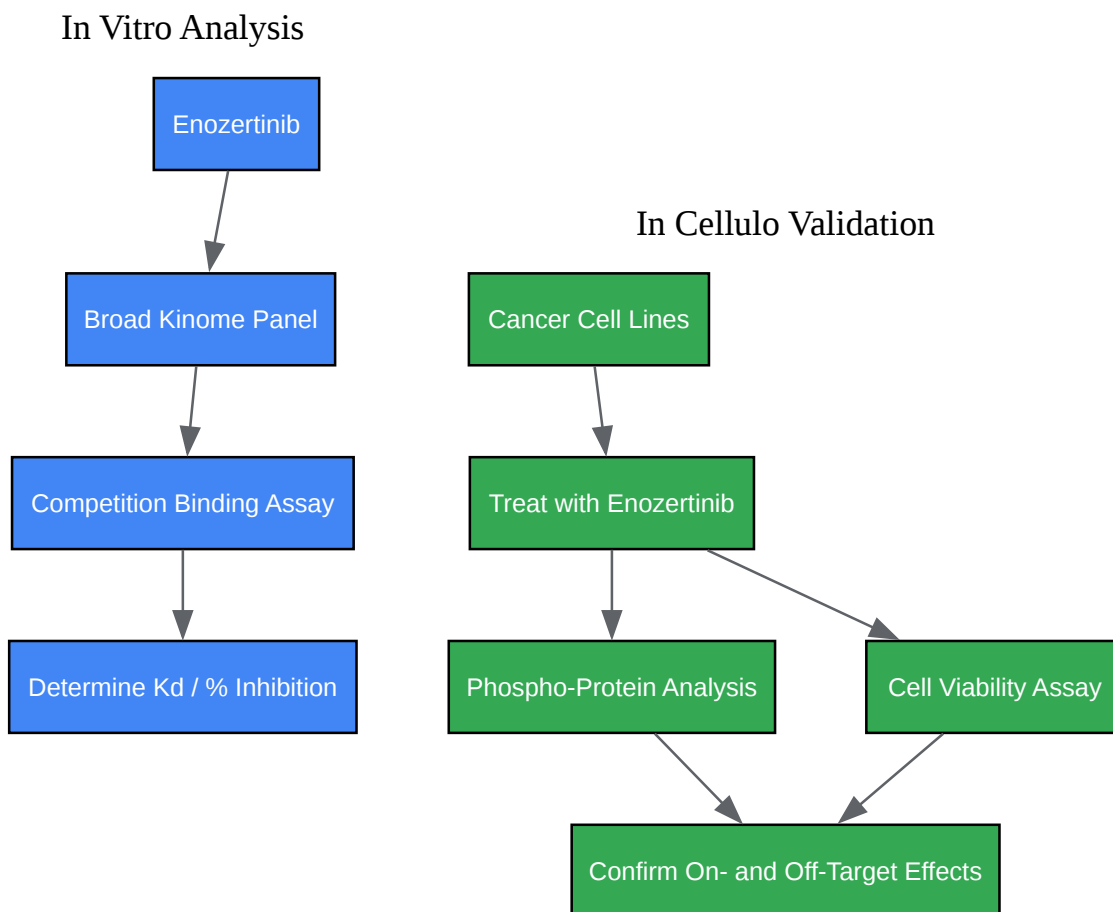
## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the targeted signaling pathways and a typical experimental workflow for assessing kinase inhibitor selectivity.



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Caption: Targeted EGFR and HER2 Signaling Pathways.



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Caption: Experimental Workflow for Kinase Selectivity Profiling.

In conclusion, the available evidence strongly suggests that **Enozertinib** possesses a highly selective kinase inhibition profile, a desirable characteristic for targeted cancer therapies. Its potent and specific inhibition of EGFR and HER2 variants, coupled with minimal off-target activity, positions it as a promising therapeutic candidate for non-small cell lung cancer with specific genetic alterations. Further quantitative data from direct comparative studies will continue to elucidate its standing among other kinase inhibitors.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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